Technical Guide: 1,1-Dimethylurea-d6 for Research Applications

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	*1,1-Dimethylurea-d6*
Cat. No.:	*B12395678*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1,1-Dimethylurea-d6**, a deuterated analog of 1,1-Dimethylurea. This document outlines its chemical and physical properties, typical analytical specifications, and detailed protocols for its application as an internal standard in quantitative analysis.

Certificate of Analysis (Representative)

While a specific Certificate of Analysis may vary by manufacturer and lot, the following table summarizes the typical data and specifications for **1,1-Dimethylurea-d6**.

© 2025 BenchChem. All rights reserved.

Test	Specification	Typical Value
Appearance	White to off-white crystalline powder	Conforms
Chemical Formula	$C_3H_2D_6N_2O$	$C_3H_2D_6N_2O$
Molecular Weight	94.15 g/mol	94.15
Purity (by NMR)	≥98%	99.5%
Isotopic Enrichment	≥99 atom % D	99.7 atom % D
Melting Point	178-183 °C	180-182 °C
Solubility	Soluble in water and organic solvents	Conforms
Identity (by ^{1}H NMR)	Conforms to structure	Conforms

Physicochemical Properties

This section details the key physical and chemical properties of **1,1-Dimethylurea-d6**, with comparisons to its non-deuterated counterpart where relevant.

Property	1,1-Dimethylurea-d6	1,1-Dimethylurea
CAS Number	1219802-32-0[1]	598-94-7[2][3][4][5]
Molecular Formula	$C_3H_2D_6N_2O$	$C_3H_8N_2O$
Molecular Weight	94.15 g/mol	88.11 g/mol
Appearance	White to off-white crystalline powder	White to off-white crystalline powder
Melting Point	178-183 °C (lit.)	178-183 °C (lit.)
Boiling Point	~130.4 °C at 760 mmHg	130.4 °C at 760 mmHg
Solubility	Soluble in water	Soluble in water
Density	~1.023 g/cm^3	1.023 g/cm^3

© 2025 BenchChem. All rights reserved.

Experimental Protocols

1,1-Dimethylurea-d6 is primarily utilized as an internal standard in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS) and quantitative nuclear magnetic resonance (qNMR), for the accurate quantification of 1,1-Dimethylurea or structurally related compounds.

Protocol for Use as an Internal Standard in LC-MS/MS Analysis

This protocol outlines the general steps for using **1,1-Dimethylurea-d6** as an internal standard for the quantification of an analyte in a biological matrix.

1. Preparation of Stock Solutions:

- Analyte Stock Solution: Accurately weigh a known amount of the non-deuterated analyte and dissolve it in a suitable solvent (e.g., methanol, acetonitrile) to prepare a stock solution of a high concentration (e.g., 1 mg/mL).

- Internal Standard (IS) Stock Solution: Accurately weigh a known amount of **1,1-Dimethylurea-d6** and dissolve it in the same solvent to prepare an IS stock solution of a similar high concentration.

2. Preparation of Calibration Standards and Quality Control Samples:

- Calibration Standards: Prepare a series of calibration standards by spiking a blank biological matrix (e.g., plasma, urine) with known concentrations of the analyte from the analyte stock solution. To each calibration standard, add a fixed concentration of the **1,1-Dimethylurea-d6** internal standard from the IS stock solution.

- Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations of the analyte in the same biological matrix, also containing the fixed concentration of the internal standard.

3. Sample Preparation:

© 2025 BenchChem. All rights reserved.

- To an aliquot of the unknown biological sample, add the same fixed amount of the **1,1-Dimethylurea-d6** internal standard.
- Perform a sample extraction procedure (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction) to remove interferences from the biological matrix.
- Evaporate the solvent and reconstitute the residue in the mobile phase for LC-MS/MS analysis.

4. LC-MS/MS Analysis:

- Inject the prepared calibration standards, QC samples, and unknown samples into the LC-MS/MS system.
- Develop a chromatographic method to separate the analyte and the internal standard.
- Optimize the mass spectrometer parameters for the detection of both the analyte and the deuterated internal standard. Typically, this involves monitoring specific precursor-to-product ion transitions in multiple reaction monitoring (MRM) mode.

5. Data Analysis:

- For each injection, determine the peak area of the analyte and the internal standard.
- Calculate the peak area ratio (analyte peak area / internal standard peak area).
- Construct a calibration curve by plotting the peak area ratio versus the concentration of the analyte for the calibration standards.
- Determine the concentration of the analyte in the unknown samples and QC samples by interpolating their peak area ratios from the calibration curve.

Synthesis of 1,1-Dimethylurea

The synthesis of 1,1-Dimethylurea is typically achieved through the reaction of dimethylamine with an isocyanate or a related precursor. A common laboratory-scale synthesis involves the reaction of dimethylamine with sodium cyanate. The synthesis of the deuterated analog would follow a similar procedure using deuterated dimethylamine.

© 2025 BenchChem. All rights reserved.

Reaction: $(CH_3)_2NH + NaOCN + H_2O \rightarrow (CH_3)_2NCONH_2 + NaOH$

Procedure:

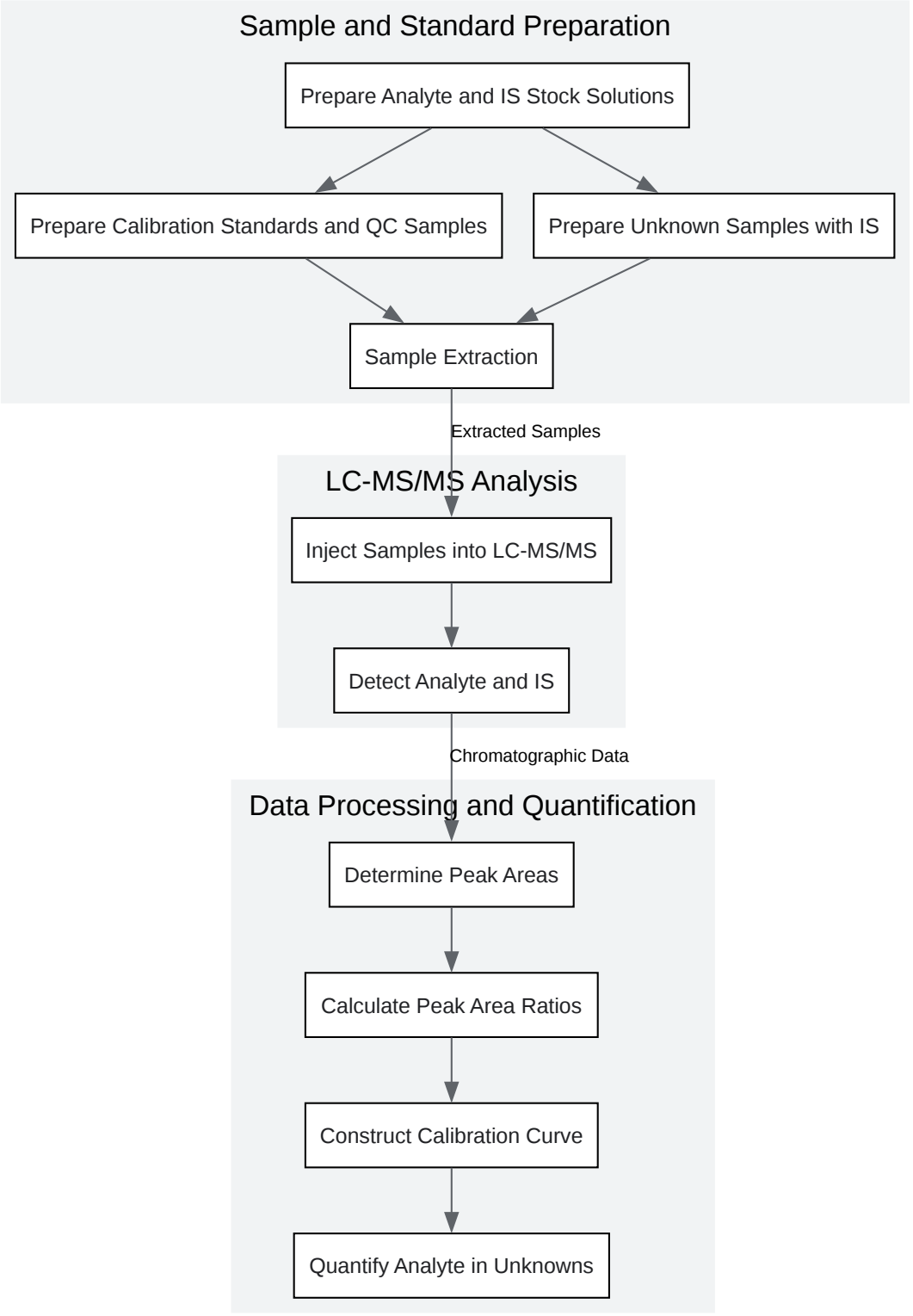
- In a reaction vessel, dissolve sodium cyanate in water.
- Slowly add an aqueous solution of dimethylamine to the sodium cyanate solution while stirring.
- The reaction mixture is typically stirred for several hours at a controlled temperature.
- After the reaction is complete, the solution is concentrated under reduced pressure to induce crystallization.
- The resulting crude 1,1-Dimethylurea is collected by filtration.
- The product is then purified by recrystallization from a suitable solvent, such as water or ethanol, to yield the final white crystalline product.

Visualizations

Workflow for Quantitative Analysis Using an Internal Standard

© 2025 BenchChem. All rights reserved.

Workflow for Quantitative Analysis with Internal Standard

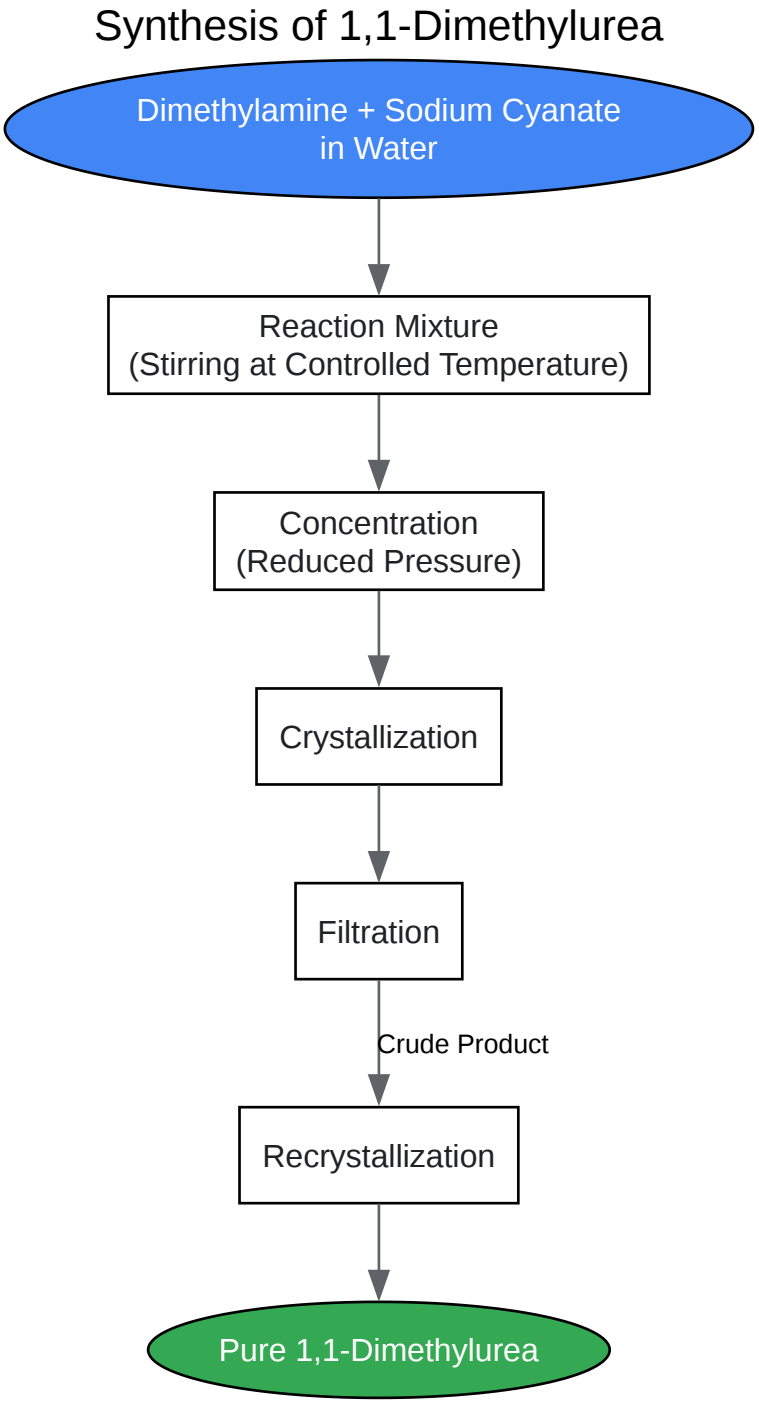


Click to download full resolution via product page

Caption: Workflow for quantitative analysis using an internal standard.

© 2025 BenchChem. All rights reserved.

Synthesis of 1,1-Dimethylurea



Click to download full resolution via product page

Caption: General synthesis pathway for 1,1-Dimethylurea.

© 2025 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. N,N-Dimethylurea | C3H8N2O | CID 11737 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,1-DIMETHYLUREA CAS#: 598-94-7 [m.chemicalbook.com]
- 3. China 1,1-DIMETHYLUREA Manufacturer and Supplier | Pengnuo [pengnuochemical.com]
- 4. 1,1-dimethylurea [chembk.com]
- 5. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Technical Guide: 1,1-Dimethylurea-d6 for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12395678#1-1-dimethylurea-d6-certificate-of-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2025 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2025 BenchChem. All rights reserved.